

Technical Support Center: Synthesis of (R)-(-)-2-Chlorophenylglycine Methyl Ester

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-(-)-2-Chlorophenylglycine
methyl ester

CAS No.: 141109-16-2

Cat. No.: B118516

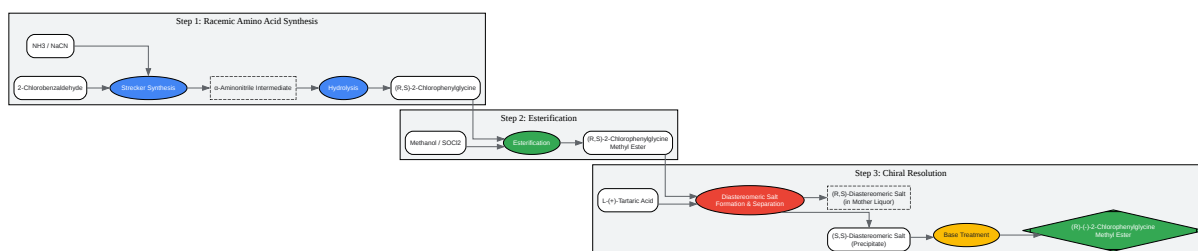
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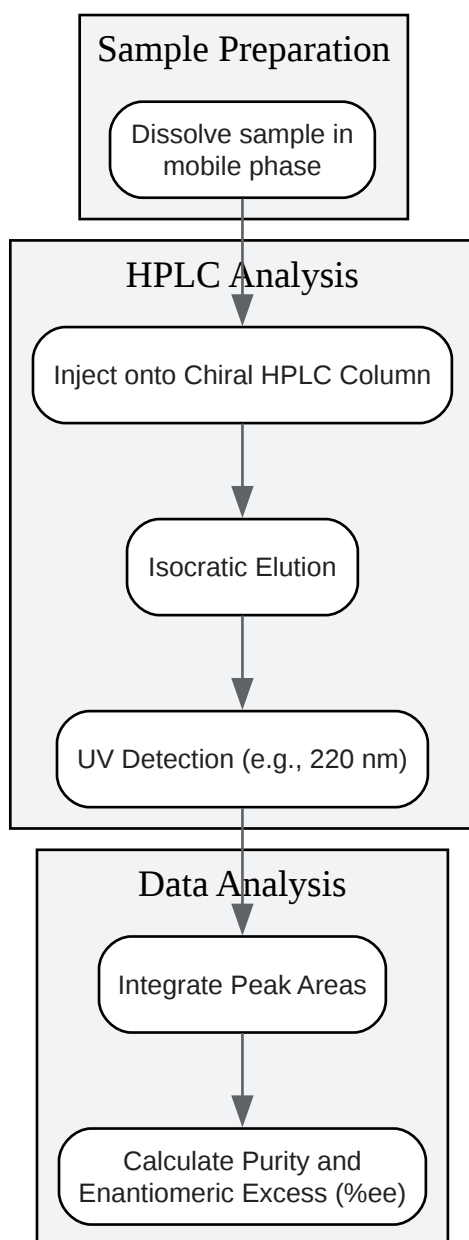
Welcome to the technical support center for the synthesis of **(R)-(-)-2-Chlorophenylglycine methyl ester**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges and impurities encountered during the synthesis of this critical chiral intermediate. Here, we provide in-depth troubleshooting advice, frequently asked questions, and detailed analytical and purification protocols to ensure the successful synthesis of a high-purity final product.

I. Understanding the Synthesis and Potential Impurities

The synthesis of **(R)-(-)-2-Chlorophenylglycine methyl ester** typically involves a multi-step process, commencing with the synthesis of the racemic 2-chlorophenylglycine, followed by esterification and subsequent chiral resolution. Each of these stages presents a unique set of challenges and potential impurities that can impact the quality and yield of the final product.

A common synthetic route is outlined below:





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